

Technical Guide: Solubility Profiling of Ortho-Substituted Morpholino Benzoic Acids

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Compound of Interest

Compound Name: 2-(2-Morpholin-4-ylethoxy)benzoic acid

CAS No.: 179994-93-5

Cat. No.: B1310325

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Executive Summary

Ortho-substituted morpholino benzoic acids represent a privileged scaffold in medicinal chemistry, often utilized to lock conformation or improve metabolic stability. However, they frequently exhibit a "Solubility Valley" at physiological pH (4.5–7.0).

This behavior is driven by two converging factors:

- The Ortho-Twist: Steric hindrance forces the carboxylate out of planarity, decoupling resonance and altering pKa.^{[1][2]}
- Zwitterionic Lattice Energy: The proximity of the basic morpholine nitrogen and the acidic carboxyl group facilitates stable zwitterion formation, creating high-melting "Brick Dust" solids with poor aqueous solubility.

This guide provides the structural rationale, expected thermodynamic profiles, and a validated "Gold Standard" protocol for accurate solubility determination.

Part 1: Structural Determinants of Solubility

To predict and manipulate the solubility of this class, one must understand the molecular machinery at the atomic level.

The Ortho-Effect & Steric Inhibition of Resonance

In para-morpholino benzoic acid, the nitrogen lone pair conjugates with the benzene ring, pushing electron density to the carboxyl group. In the ortho-isomer, the morpholine ring sterically clashes with the carboxyl group.

- Consequence: The carboxyl group twists roughly 30–60° out of the phenyl plane.
- Solubility Impact: This twist breaks conjugation. The morpholine nitrogen becomes more basic (pKa rises) because its lone pair is no longer delocalized into the ring. Simultaneously, the benzoic acid becomes more acidic (pKa drops) due to the loss of destabilizing cross-conjugation.

Intramolecular Hydrogen Bonding (IMHB)

A critical feature of 2-morpholinobenzoic acid derivatives is the formation of a pseudo-6-membered ring via IMHB between the protonated morpholine nitrogen and the carboxylate oxygen.

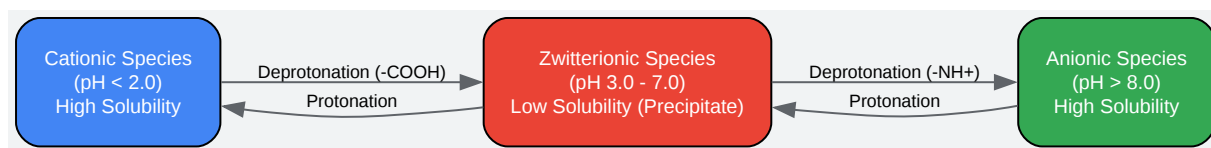
- Mechanism:
interaction.
- Thermodynamic Cost: This "hides" two polar functional groups from the solvent (water). While this improves membrane permeability (LogP), it significantly imposes an energy penalty for hydration, drastically reducing intrinsic solubility ().

The Zwitterionic Equilibrium

At pH values between the acid pKa (~2.5) and the base pKa (~7.5), the molecule exists primarily as a zwitterion (neutral net charge but highly dipolar). Zwitterions typically possess high crystal lattice energies, making the solid phase difficult to disrupt.

Visualization: pH-Dependent Species & Solubility

The following diagram illustrates the species distribution and the resulting "U-Shaped" solubility curve typical for this class.



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Figure 1: The solubility profile follows a U-shape. High solubility exists at extremes (Cation/Anion), while the neutral zwitterion predominates at physiological pH, leading to precipitation.

Part 2: Thermodynamic vs. Kinetic Solubility[3]

Researchers often conflate kinetic solubility (precipitation from DMSO) with thermodynamic solubility (equilibrium from solid). For ortho-morpholino benzoic acids, Kinetic Solubility is unreliable.

Feature	Kinetic Solubility (HTS)	Thermodynamic Solubility (Gold Standard)
Starting State	DMSO Solution	Solid Powder (Crystalline)
Equilibrium	Pseudo-equilibrium (Supersaturated)	True Equilibrium
Relevance	Early Screening (Rank ordering)	Formulation, Tox Studies, IND Filing
Risk for this Class	High: DMSO disrupts IMHB and prevents zwitterionic crystal formation, giving falsely high solubility readings.	Low: Detects the true "brick dust" nature of the lattice.

Recommendation: Always use Thermodynamic methods for lead optimization of this scaffold.

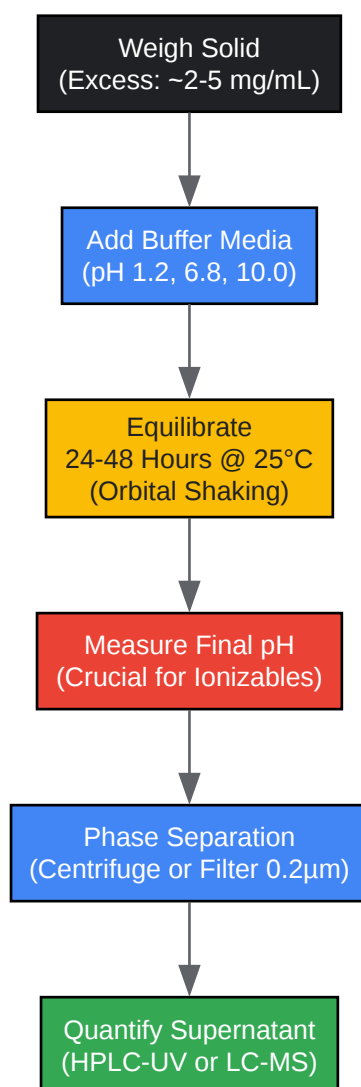
Part 3: Validated Experimental Protocol (Shake-Flask)

This protocol is designed to overcome the "oiling out" and supersaturation issues common with morpholine derivatives.

Materials

- Compound: >10 mg of crystalline solid (Amorphous material will give variable results).
- Media:
 - 0.1 N HCl (pH 1.2) - Mimics Stomach.
 - 50 mM Phosphate Buffer (pH 6.8) - Mimics Intestine/Blood (Critical Zwitterion Zone).
 - 0.1 N NaOH (pH 10) - Basic control.
- Equipment: Orbital shaker (temperature controlled), HPLC-UV/MS, pH meter.

Workflow Diagram



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Figure 2: Thermodynamic Shake-Flask Workflow. Note the "Measure Final pH" step, which is critical as the compound itself acts as a buffer, potentially shifting the media pH.

Critical Step: The "pH Shift" Check

Ortho-morpholino benzoic acids are buffers.[3] If you add 5 mg of compound to a weak buffer, the pH will shift.

- Error: Starting at pH 7.0

Ending at pH 5.5.

- Result: You are measuring solubility at pH 5.5 (Zwitterion minimum), not pH 7.0.
- Correction: Always record the final pH of the saturated solution. Plot solubility vs. Final pH.

Part 4: Data Interpretation & Formulation Strategy

Typical Solubility Data (Illustrative)

Based on physicochemical properties of 2-morpholinobenzoic acid analogs.

Medium	pH	Predominant Species	Expected Solubility
0.1 N HCl	1.2	Cation (,)	High (> 5 mg/mL)
Acetate Buffer	4.5	Zwitterion (,)	Very Low (< 0.1 mg/mL)
Phosphate Buffer	7.4	Equilibrium (Zwitterion/Anion)	Moderate (0.5 - 2 mg/mL)
0.1 N NaOH	10.0	Anion (,)	High (> 10 mg/mL)

Formulation Approaches

If the intrinsic solubility (pH 4–6) is too low for efficacy:

- Salt Selection: Avoid simple HCl salts if the "Common Ion Effect" in the stomach is a concern. Use Mesylate or Tosylate salts to disrupt the crystal lattice.

- Lipid Formulations: Since the IMHB increases lipophilicity, these molecules often dissolve well in SEDDS (Self-Emulsifying Drug Delivery Systems) or lipid-based excipients (e.g., Labrasol).

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